

Critical Safety Notice: TC OT 39 Disposal Procedures

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Compound of Interest

Compound Name: TC OT 39

Cat. No.: B611260

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Disclaimer: **TC OT 39** is a specific research chemical identified as a non-peptide partial agonist of the oxytocin receptor.^{[1][2][3][4]} The information provided herein is for guidance purposes only and is based on general best practices for laboratory chemical disposal. It is not a substitute for a formal Safety Data Sheet (SDS). You must consult the SDS provided by the manufacturer for **TC OT 39** before handling or disposing of this compound. Failure to adhere to the specific instructions in the SDS can result in serious safety hazards and regulatory violations.

Immediate Safety & Pre-Disposal Planning

Before beginning any disposal process, ensure you are operating in a designated and properly equipped area. A comprehensive Chemical Hygiene Plan (CHP) should be in place for your laboratory, outlining procedures for handling hazardous substances.^{[5][6]}

Personal Protective Equipment (PPE) is mandatory. Based on the nature of the compound (a bioactive small molecule), the following PPE should be used:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat, buttoned fully.

- Respiratory Protection: Use only under a certified chemical fume hood to avoid inhalation of dust or aerosols.[\[7\]](#)

Step-by-Step Disposal Protocol for TC OT 39

This protocol assumes **TC OT 39** is classified as a non-hazardous waste unless otherwise specified by the SDS. Should the SDS indicate hazardous characteristics (e.g., toxicity, reactivity), the procedure must be modified to comply with EPA and local regulations for hazardous waste.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Step 1: Waste Identification and Segregation

- Confirm the Waste: Ensure the waste container exclusively contains **TC OT 39** and is not mixed with other reactive chemicals.[\[12\]](#)
- Consult the SDS: The SDS is the definitive source for determining if **TC OT 39** is a P-listed or U-listed hazardous waste, which requires stringent disposal protocols.[\[13\]](#)
- Segregate: Do not mix **TC OT 39** waste with solvents, aqueous waste, or other solid chemical waste unless explicitly permitted by your institution's waste management plan.

Step 2: Containerization

- Primary Container: Collect waste **TC OT 39** (solid powder) in a clearly labeled, sealable container that is compatible with the chemical.
- Labeling: The waste container must be labeled with:
 - "Waste **TC OT 39**"
 - CAS Number: 479232-57-0[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Molecular Formula: $C_{32}H_{40}N_8O_2S$ [\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Hazard identification (as per the SDS)
 - Accumulation Start Date

Step 3: Neutralization / Deactivation (If Required)

- The SDS for **TC OT 39** or similar compounds may specify a deactivation procedure. A common method for bioactive organic molecules involves chemical degradation.
- Example Protocol (Hypothetical - Must be verified with SDS):
 - Work within a chemical fume hood.
 - Slowly add the solid waste to a solution of 10% sodium hypochlorite (bleach).
 - Allow the mixture to stir for a minimum of 2 hours to ensure complete degradation.
 - Neutralize the resulting solution to a pH between 6.0 and 8.0 using a suitable acid or base.
 - Dispose of the neutralized liquid as aqueous chemical waste.

Step 4: Final Disposal

- Non-Hazardous: If confirmed as non-hazardous, the labeled waste container should be transferred to your institution's designated chemical waste storage area for collection by a licensed waste management vendor.
- Hazardous: If **TC OT 39** is deemed hazardous waste by the EPA or local regulations, it must be managed by a certified hazardous waste contractor.^[8]^[10] The waste will be tracked using a hazardous waste manifest from its point of generation to its final disposal facility.^[10]^[14]
- Prohibited Disposal: Do not pour **TC OT 39**, or solutions containing it, down the drain.^[6] Do not dispose of it in regular trash.

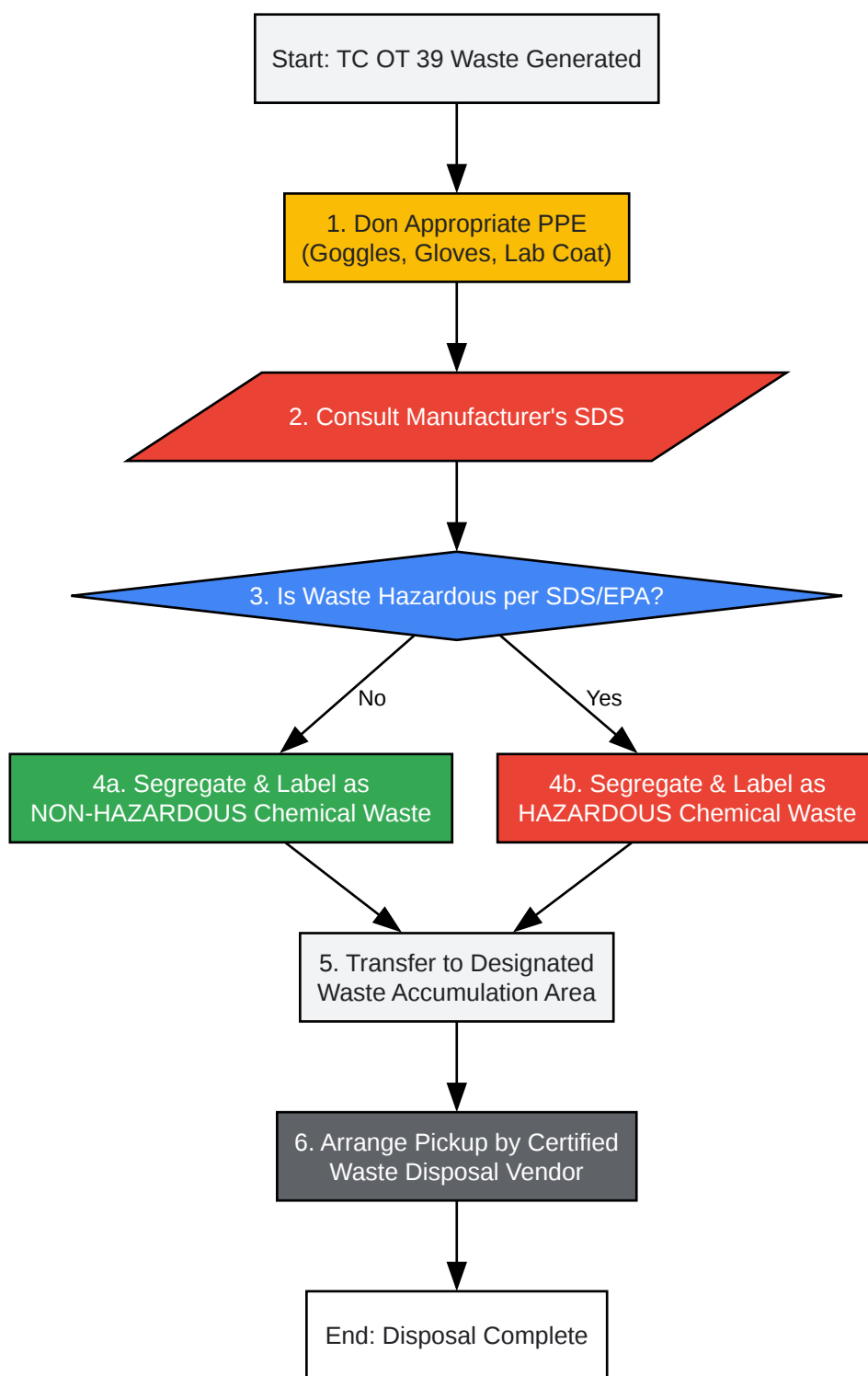
Quantitative Data Summary

The following table summarizes key quantitative data for **TC OT 39**, which is essential for proper handling and waste profiling.

| Property | Value | Source |
|---|----------------|---|
| Molecular Weight | 600.78 g/mol | [1] [3] |
| CAS Number | 479232-57-0 | [1] [3] [4] |
| EC ₅₀ (Oxytocin Receptor) | 33 nM - 180 nM | [1] [2] [3] |
| K _i (V _{1a} Receptor) | 330 nM | [1] [2] [3] |
| Recommended Storage | Store at -20°C | [1] [3] |

Disposal Workflow Diagram

The following diagram illustrates the logical decision-making process for the proper disposal of **TC OT 39**.



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Caption: Decision workflow for the disposal of **TC OT 39**.

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